

An In-depth Technical Guide to the Safe Handling of 1,4-Diisocyanatocyclohexane

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Compound of Interest

Compound Name: 1,4-Diisocyanatocyclohexane

Cat. No.: B1206502

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **1,4-diisocyanatocyclohexane**, a compound requiring careful management in a laboratory and development setting. The following sections detail the hazards, necessary protective measures, and emergency procedures to ensure the safety of all personnel.

Hazard Identification and Classification

1,4-Diisocyanatocyclohexane is a hazardous chemical with multiple routes of toxicity. It is classified as acutely toxic if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It can cause severe skin burns, eye damage, and may lead to allergic skin reactions or respiratory sensitization.^{[1][2][3][4]}

Table 1: GHS Hazard Classifications for **1,4-Diisocyanatocyclohexane**

Hazard Class	Hazard Statement
Acute toxicity, oral	H301: Toxic if swallowed[1]
Acute toxicity, dermal	H311: Toxic in contact with skin[1]
Skin corrosion/irritation	H314: Causes severe skin burns and eye damage[1]
Sensitization, Skin	H317: May cause an allergic skin reaction[1][4]
Serious eye damage/eye irritation	H318: Causes serious eye damage[1]
Acute toxicity, inhalation	H331: Toxic if inhaled[1][4]
Sensitization, respiratory	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1][4]
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation[4]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C8H10N2O2[1]
Molecular Weight	166.18 g/mol [1]
Appearance	Colorless to Light yellow clear liquid
Solubility	Hydrolyzes in water[5]

Safe Handling and Storage Protocols

2.1. Handling:

- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood.[2][3][6]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 3.

- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[2][6] Do not breathe dust, mist, gas, vapors, or spray.[3][4][7]
- **Hygiene:** Wash hands and face thoroughly after handling.[3][6] Do not eat, drink, or smoke in handling areas.[2][3][6]
- **Ignition Sources:** Keep away from heat and all ignition sources.[1][8] Use non-sparking tools and ground all equipment.[2][8]
- **Incompatible Materials:** Avoid contact with water, alcohols, amines, strong oxidizing agents, and bases.[5][8][9] Reactions with these substances can be exothermic and release toxic gases.[8][9]

2.2. Storage:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][5][6]
- **Security:** Store in a locked-up area.[2][3][4]
- **Segregation:** Store away from incompatible materials and foodstuff containers.[2][6]

Personal Protective Equipment (PPE)

A comprehensive PPE program is mandatory when working with **1,4-diisocyanatocyclohexane**.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Specification
Respiratory	Respirator	A full-face or half-face respirator with filters suitable for organic vapors and particulates is recommended. [10] In case of inadequate ventilation, a self-contained breathing apparatus (SCBA) may be necessary.[1][7]
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are suitable.[10] Gloves must be inspected prior to use.[2]
Eyes/Face	Safety goggles and face shield	Use where there is a potential for splashing.
Body	Protective clothing	Wear fire/flammable resistant and impervious clothing, such as coveralls or a disposable suit, to prevent skin contact.[2]

Emergency Procedures

4.1. First Aid Measures:

- Inhalation: Move the victim to fresh air immediately.[2][3][6] If breathing is difficult, give oxygen.[2] If not breathing, provide artificial respiration (do not use mouth-to-mouth).[2][3][6] Seek immediate medical attention.[3][6][11]
- Skin Contact: Immediately remove all contaminated clothing.[2][6] Wash the affected area with plenty of soap and water for at least 15 minutes.[2][3][6] Seek immediate medical attention.[3][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[2][3][6] Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention.[3][6][11]

- Ingestion: Do NOT induce vomiting.[2][3][6] Rinse the mouth with water.[2][3] Never give anything by mouth to an unconscious person.[2][6] Call a physician or poison control center immediately.[2][3][6][11]

4.2. Fire Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for small fires.[1][2][8] For large fires, use a water spray, fog, or alcohol-resistant foam.[1][8]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.[1][8]
- Specific Hazards: The material is combustible but does not ignite readily.[1] Containers may explode when heated or contaminated with water.[7][9] Fire will produce irritating, corrosive, and/or toxic gases.[1][9]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

4.3. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[2][3][6] Wear appropriate PPE.[2][3][6] Ensure adequate ventilation.[2][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[2][6] Do not let the chemical enter drains, sewers, or waterways.[2][6][8]
- Containment and Cleaning: Isolate the spill or leak area for at least 50 meters for liquids and 25 meters for solids.[1][8][9] Contain the spill with non-combustible absorbent material (e.g., sand, earth, vermiculite).[6] Collect the spillage and place it in a suitable, labeled container for disposal.[2][3][6] Do not seal waste containers tightly due to the potential for CO₂ buildup from reaction with moisture.[12]

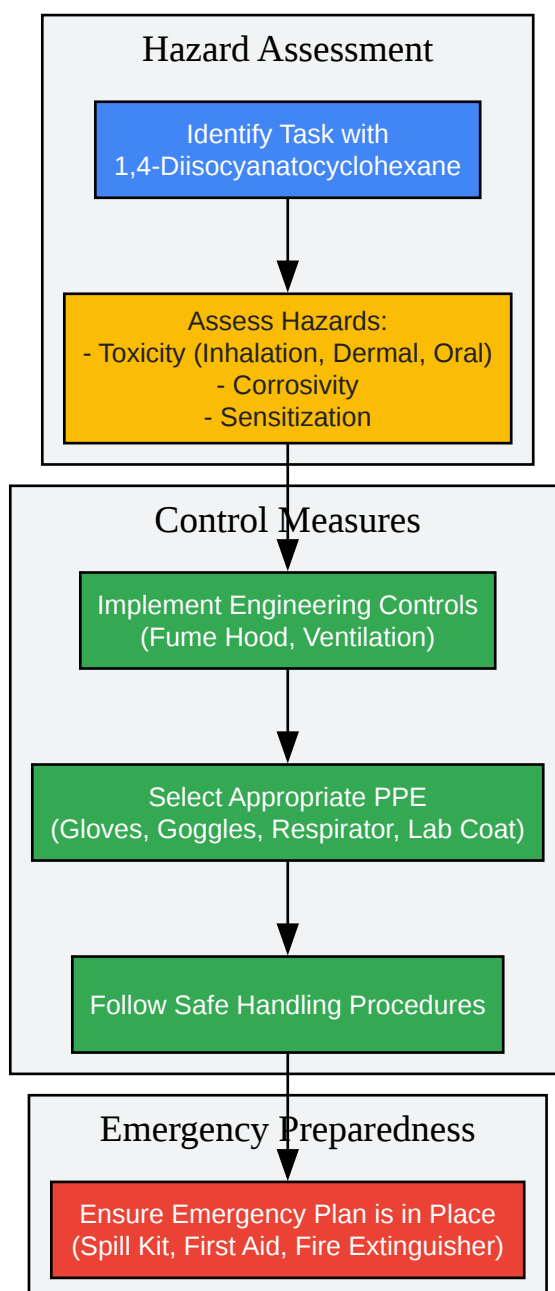
Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in the safety data sheets are not publicly available in the provided search results. Such protocols are typically found in

specialized toxicology reports or peer-reviewed scientific literature, which require targeted database searches beyond the scope of this guide.

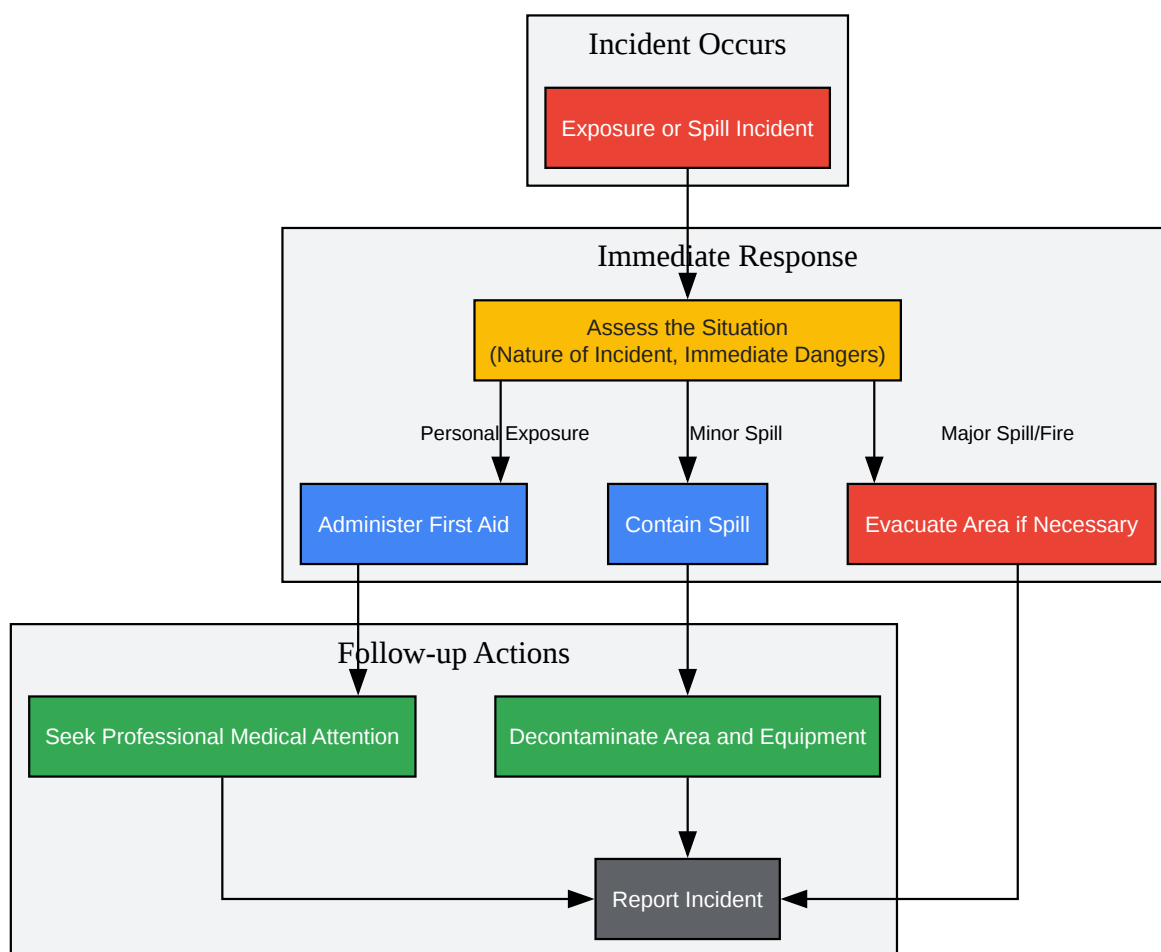
Safety Workflow and Logic Diagrams

The following diagrams illustrate the key decision-making processes for handling **1,4-diisocyanatocyclohexane** safely.



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Caption: Hazard Identification and Control Workflow for **1,4-Diisocyanatocyclohexane**.

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Caption: Emergency Response Flowchart for Incidents involving **1,4-Diisocyanatocyclohexane**.

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